

Methyl 3-(aminomethyl)cyclobutanecarboxylate hydrochloride safety data sheet

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Compound of Interest

Compound Name: *Methyl 3-(Aminomethyl)cyclobutanecarboxylate Hydrochloride*

Cat. No.: B1530837

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An In-depth Technical Guide to the Safe Handling of **Methyl 3-(aminomethyl)cyclobutanecarboxylate hydrochloride**

Introduction: A Modern Building Block in Medicinal Chemistry

Methyl 3-(aminomethyl)cyclobutanecarboxylate hydrochloride is a key chemical intermediate valued by researchers in drug discovery and development. Its constrained cyclobutane core and reactive primary amine and ester functionalities make it an attractive scaffold for synthesizing novel small molecules with potential therapeutic applications. As with any reactive chemical, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are not merely procedural formalities; they are foundational to ensuring the integrity of research and, most importantly, the safety of laboratory personnel.

This guide moves beyond a simple recitation of safety data sheet (SDS) information. It is designed to provide Senior Application Scientists, researchers, and drug development professionals with a deeper, mechanistic understanding of the potential hazards associated with this compound. By explaining the causality behind safety protocols, we aim to foster a proactive safety culture grounded in scientific principles.

Compound Identification and Physicochemical Properties

A precise understanding of a compound's identity is the first step in any safety assessment.

The properties of **Methyl 3-(aminomethyl)cyclobutanecarboxylate hydrochloride** dictate its behavior under laboratory conditions and inform the necessary handling and storage requirements.

Property	Value	Source
Chemical Name	cis-Methyl 3-(aminomethyl)cyclobutanecarboxylate hydrochloride	[1]
Synonym(s)	methyl (1s,3s)-3-(aminomethyl)cyclobutane-1-carboxylate hydrochloride	
CAS Number	2231664-22-3	[1]
Molecular Formula	C ₇ H ₁₄ ClNO ₂	[1]
Molecular Weight	179.64 g/mol	[1]
Physical Form	White to Yellow Solid	
Recommended Storage	Sealed in dry, 2-8°C	[1]

GHS Hazard Profile and Risk Analysis

The Globally Harmonized System (GHS) provides a universal framework for chemical hazard communication. This compound presents moderate acute hazards that demand strict adherence to safety protocols. The primary risks are associated with irritation to the skin, eyes, and respiratory tract, as well as potential harm if ingested.[\[1\]](#)[\[2\]](#)[\[3\]](#)

GHS Classification

Pictogram



Signal Word

Warning

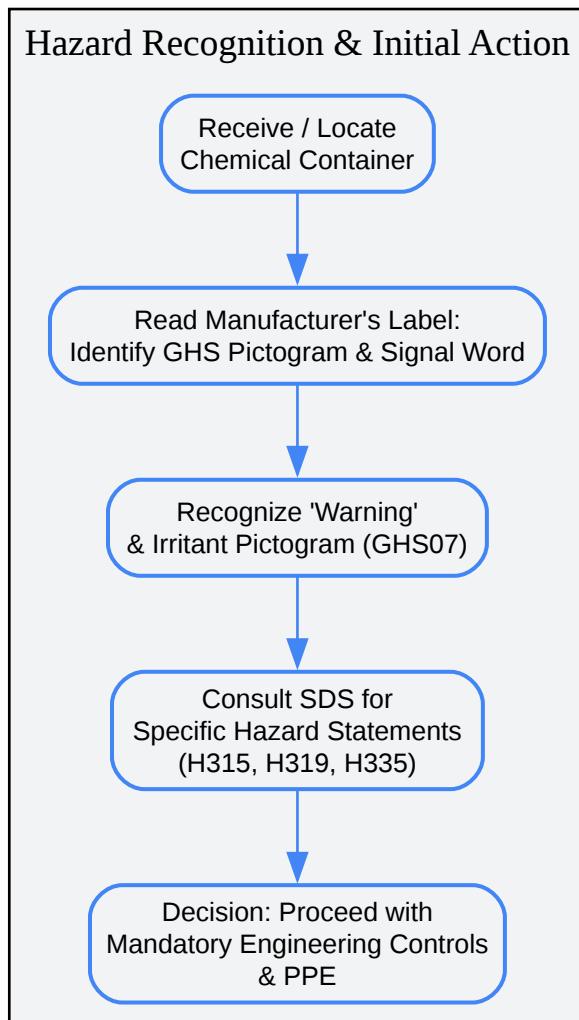
Hazard Statements

H302: Harmful if swallowed.[\[1\]](#) H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#) H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#) H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Precautionary Statements

P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P405, P501

Expert Analysis: The observed irritant properties are mechanistically consistent with the compound's structure as an amine hydrochloride salt. In the presence of moisture (e.g., on skin, in the eyes, or mucous membranes of the respiratory tract), the compound can exhibit mild acidity and reactivity, leading to irritation. The fine, dusty nature of the solid form increases the risk of inadvertent inhalation, making respiratory protection a critical control measure.



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Caption: Initial workflow for hazard identification.

Standard Operating Protocol for Safe Handling

Adherence to a self-validating protocol is essential. The following steps integrate GHS precautionary statements into a practical workflow designed to minimize exposure.

3.1. Engineering Controls: The First Line of Defense

- Causality: Due to its classification as a respiratory irritant (H335), all manipulations of the solid compound that could generate dust (e.g., weighing, transferring) must be performed

within a certified chemical fume hood.[2][3][4] The negative pressure environment ensures that any airborne particles are contained and exhausted, protecting the user.

- Protocol:

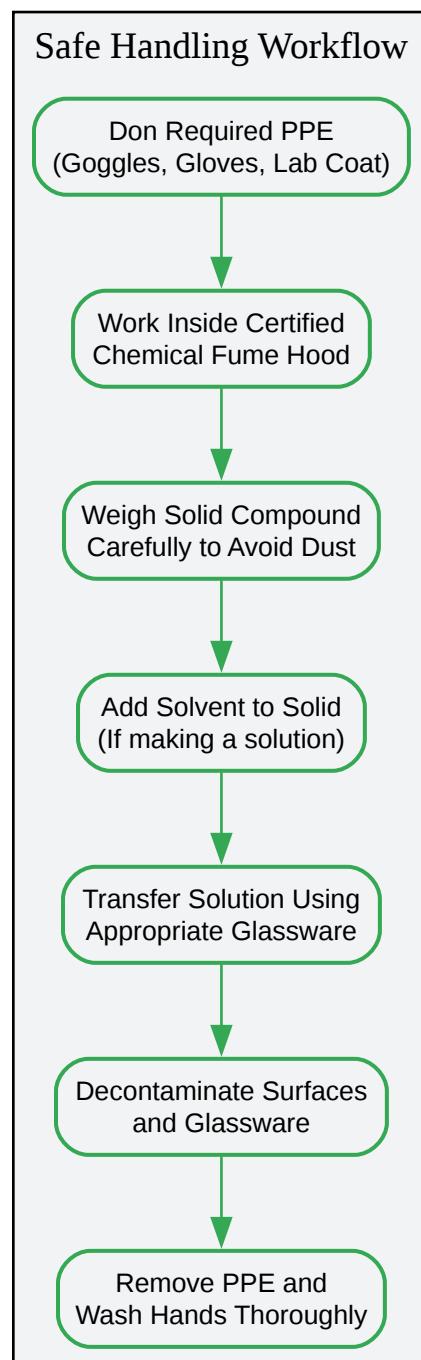
- Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Conduct all work at least 6 inches inside the hood.
- An emergency eyewash station and safety shower must be accessible in the immediate vicinity.[5][6]

3.2. Personal Protective Equipment (PPE): The Essential Barrier

- Causality: PPE is selected to provide a direct barrier against the specific hazards of skin irritation (H315) and serious eye irritation (H319).[2][4]

- Protocol:

- Eye Protection: Wear chemical safety goggles with side shields that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[7]
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for tears or holes before each use.[5][6]
- Body Protection: A standard laboratory coat must be worn and fully fastened.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[5][8]



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Caption: Step-by-step safe handling protocol.

Emergency Response Protocols

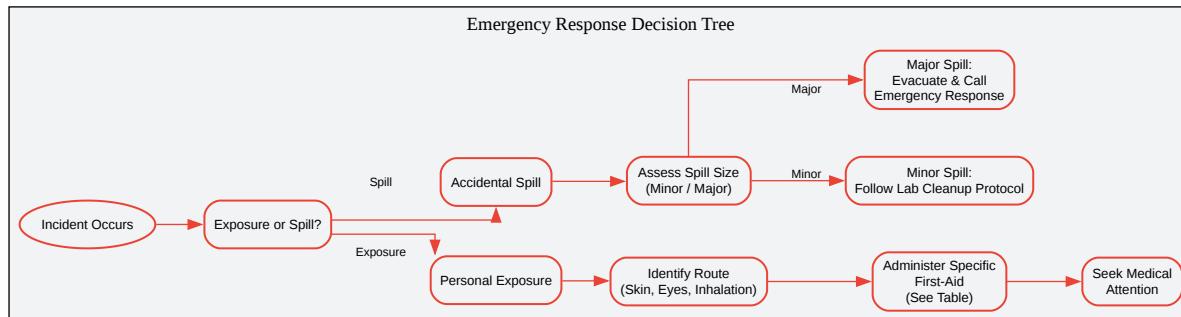
Rapid and correct response to an exposure or spill is critical. The following procedures should be posted in the laboratory and reviewed by all personnel working with the compound.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. ^{[8][9]} Seek immediate medical attention.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. ^{[8][10]} Seek medical attention if irritation persists.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. ^[8] If the person is not breathing, give artificial respiration. If symptoms persist, call a physician.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. ^{[6][9]} Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

4.1. Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, dry sand). Do not use combustible materials like sawdust.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean: Wipe the spill area with a damp cloth, and decontaminate the surface.

- Dispose: Dispose of the container and cleaning materials as hazardous waste in accordance with local, state, and federal regulations.[8][11]



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Caption: Decision tree for emergency incidents.

Storage and Disposal

- Storage: To maintain its chemical integrity and prevent potential hazards, the compound must be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5][7][8] The recommended storage temperature is between 2-8°C.[1] Store away from incompatible materials such as strong oxidizing agents.
- Disposal: Unused material and its container must be disposed of as hazardous waste. All disposal practices must comply with institutional policies and all applicable local and national regulations. Do not allow the product to enter drains or waterways.[5][6]

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